

# (S)-Coriolic Acid: A Key Mediator in Plant Defense

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Coriolic acid

Cat. No.: B163635

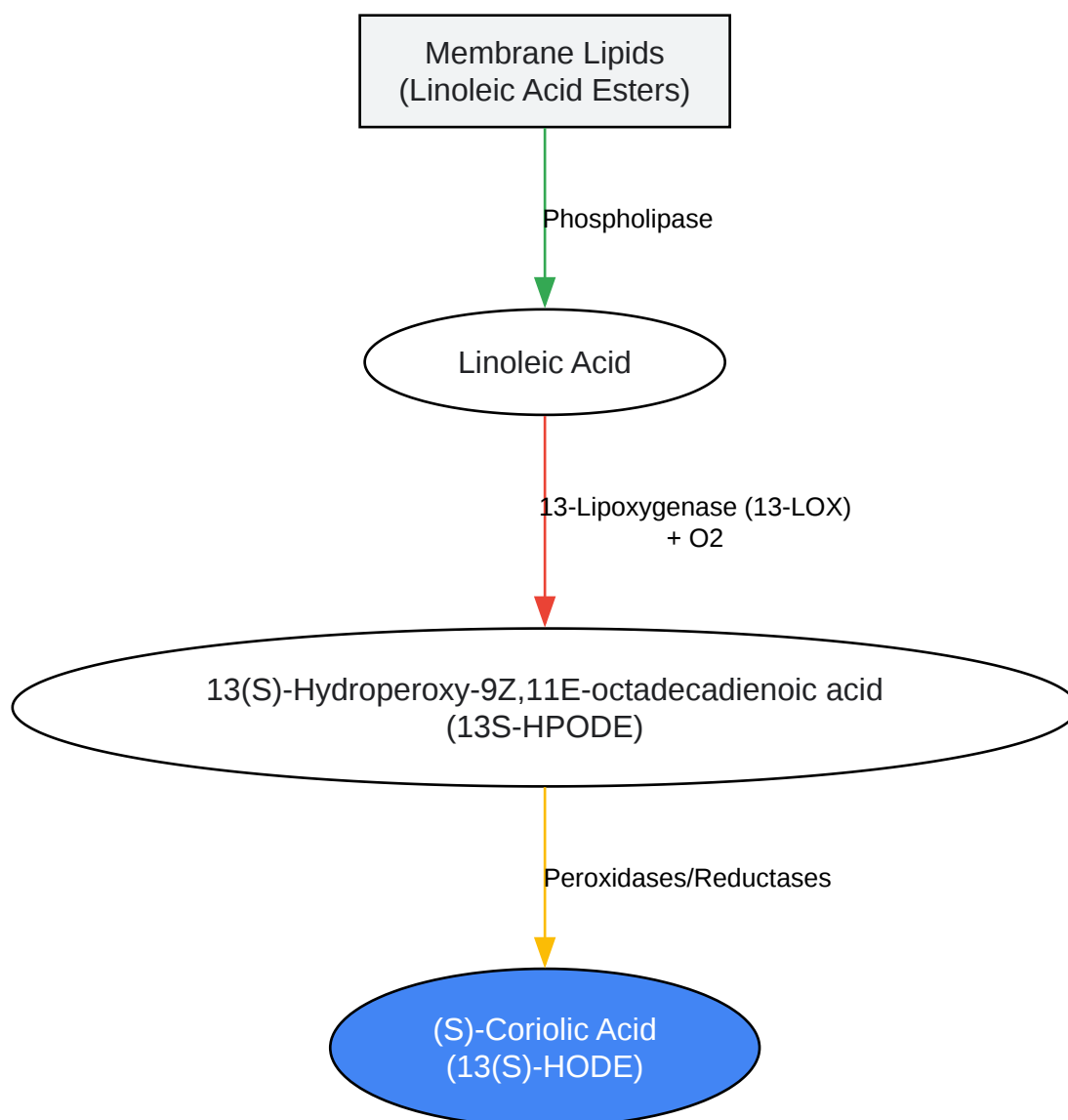
[Get Quote](#)

**(S)-Coriolic acid**, also known as (9Z,11E,13S)-13-hydroxy-9,11-octadecadienoic acid or 13(S)-HODE, is a naturally occurring oxylipin derived from the enzymatic oxidation of linoleic acid. As a member of the diverse family of lipid signaling molecules, **(S)-Coriolic acid** plays a significant role in orchestrating plant defense responses against a range of biotic and abiotic stresses. This technical guide provides an in-depth overview of the biosynthesis, signaling pathways, and antimicrobial functions of **(S)-Coriolic acid** in plants, tailored for researchers, scientists, and professionals in drug development.

## Biosynthesis of (S)-Coriolic Acid

**(S)-Coriolic acid** is synthesized in plants through the 13-lipoxygenase (13-LOX) pathway, a key branch of the oxylipin biosynthetic cascade. This process is initiated in response to various stimuli, including pathogen attack and wounding.

The biosynthesis commences with the release of linoleic acid from membrane lipids by phospholipases. Subsequently, the enzyme 13-lipoxygenase (13-LOX) catalyzes the stereospecific dioxygenation of linoleic acid, inserting molecular oxygen at the C-13 position to produce (13S)-hydroperoxy-9Z,11E-octadecadienoic acid (13S-HPODE). This unstable hydroperoxide is then rapidly reduced by peroxidases and reductases to the more stable **(S)-Coriolic acid**.



[Click to download full resolution via product page](#)

Biosynthesis of **(S)-Coriolic acid** from membrane lipids.

## Role in Plant Defense and Signaling

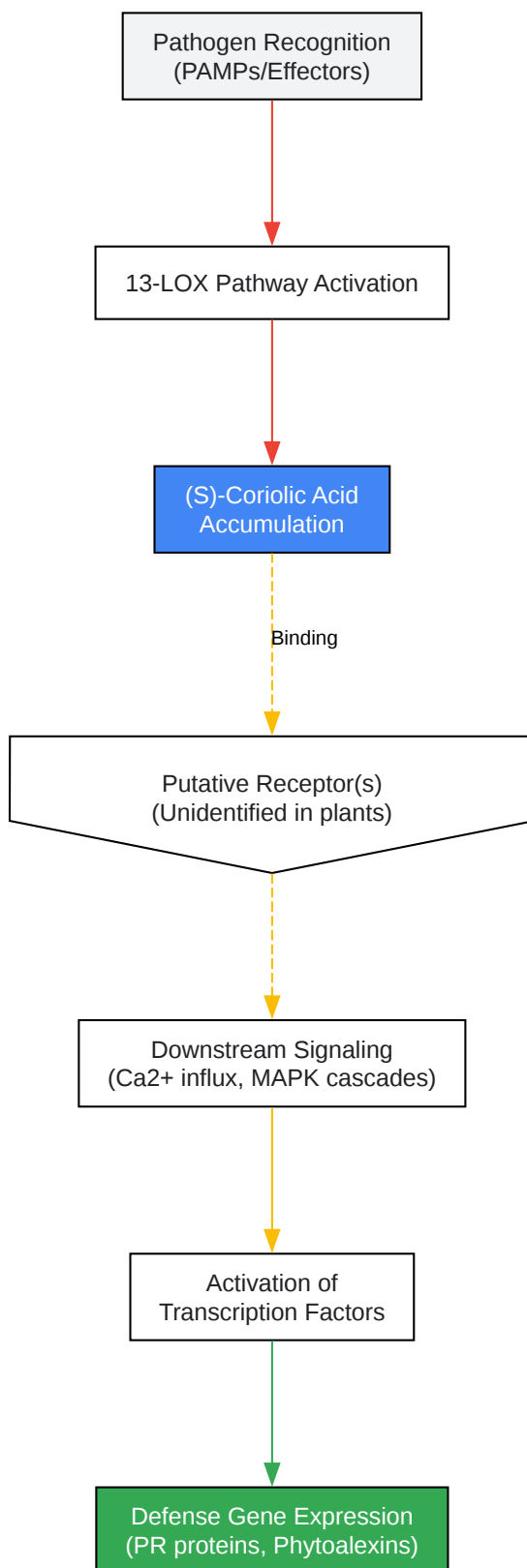
**(S)-Coriolic acid** and related oxylipins are integral components of the plant's innate immune system. They can function directly as antimicrobial agents or act as signaling molecules to activate downstream defense responses.

## Direct Antimicrobial Activity

Research has demonstrated the direct antimicrobial properties of linoleic acid-derived oxylipins, including **(S)-Coriolic acid**, against plant pathogens. Studies on rice have shown that 18:2-derived hydroperoxides and hydroxides, such as **(S)-Coriolic acid**, exhibit significant antifungal activity against the rice blast fungus, *Magnaporthe grisea*.

## Signaling and Induction of Defense Genes

While a specific receptor for **(S)-Coriolic acid** in plants has yet to be definitively identified, it is understood to be a key signaling molecule within the broader oxylipin pathway. This pathway is known to crosstalk with other major plant defense hormone signaling cascades, including those of jasmonic acid (JA) and salicylic acid (SA). It is proposed that upon pathogen recognition, the localized increase in **(S)-Coriolic acid** concentration contributes to the activation of downstream defense mechanisms. This can include the induction of pathogenesis-related (PR) genes, reinforcement of the cell wall, and production of phytoalexins. The signaling cascade may involve changes in intracellular calcium levels and the activation of mitogen-activated protein kinase (MAPK) cascades, which are common elements in plant immune signaling.



[Click to download full resolution via product page](#)

Proposed signaling role of **(S)-Coriolic acid** in plant defense.

## Quantitative Data on Biological Activity

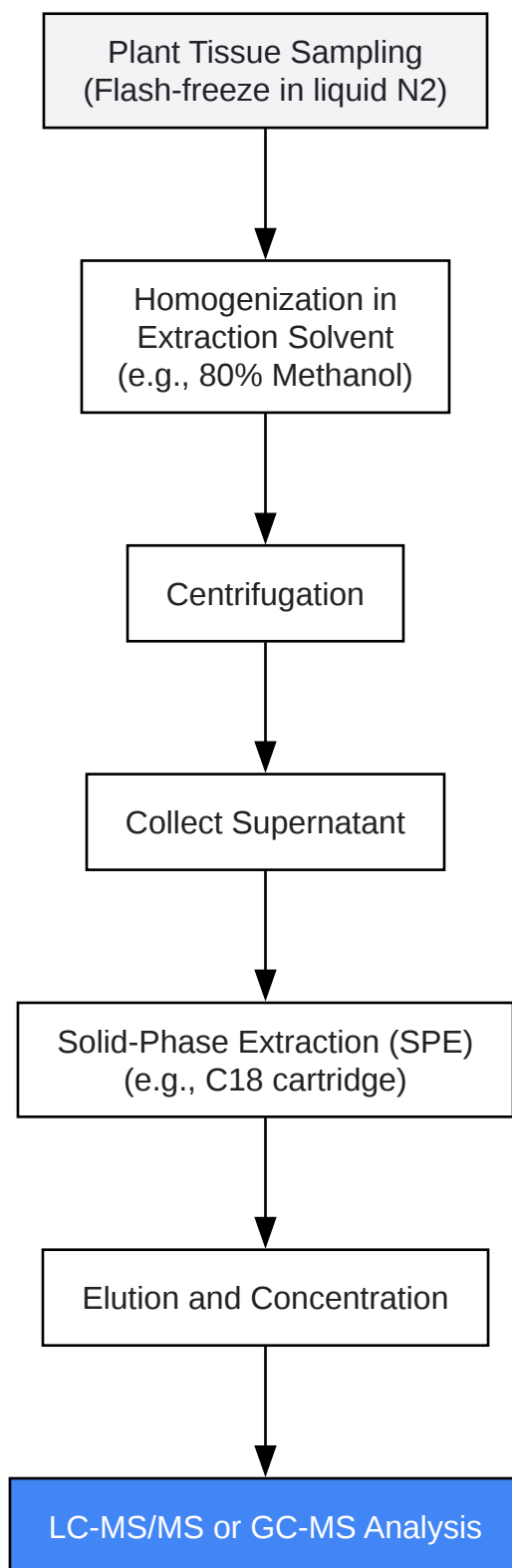
The following table summarizes the quantitative data available on the antimicrobial activity of **(S)-Coriolic acid** and related compounds against plant pathogens.

Compound(s)	Target Organism	Assay Type	Concentration	Effect	Reference
18:2-derived HPODEs and HODEs	Magnaporthe grisea (rice blast fungus)	In vitro growth inhibition	100 µM	~80% inhibition of fungal growth	<a href="#">[1]</a>
Transgenic Rice (F78Ri) with increased 18:2	Magnaporthe grisea	In vivo infection	-	Enhanced disease resistance; Increased levels of HPODEs and HODEs	<a href="#">[1]</a>

## Experimental Protocols

### Extraction and Quantification of (S)-Coriolic Acid from Plant Tissues

This protocol outlines a general method for the extraction and quantification of **(S)-Coriolic acid** and other oxylipins from plant material, adapted from established methodologies.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [(S)-Coriolic Acid: A Key Mediator in Plant Defense]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b163635#s-coriolic-acid-and-its-role-in-plant-defense\]](https://www.benchchem.com/product/b163635#s-coriolic-acid-and-its-role-in-plant-defense)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)